

# 5-Amino-2-chloroisonicotinamide: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 5-Amino-2-chloroisonicotinamide

Cat. No.: B594972

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or drug development setting. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with a comprehensive risk assessment and established laboratory safety protocols.

## Introduction

**5-Amino-2-chloroisonicotinamide** is a heterocyclic organic compound utilized as a key intermediate in pharmaceutical research and development.<sup>[1]</sup> Its specific molecular structure makes it a valuable building block in the synthesis of bioactive compounds, particularly in the fields of oncology and infectious disease research.<sup>[1]</sup> As with any chemical reagent, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure the safety of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the safety and handling protocols for **5-Amino-2-chloroisonicotinamide**, based on available safety data.

## Hazard Identification and Classification

**5-Amino-2-chloroisonicotinamide** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.<sup>[2]</sup>

Table 1: GHS Hazard Classification[2]

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Serious Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.

Signal Word: Warning[2]

Pictogram:[2]

- GHS07: Exclamation Mark

## Toxicological Properties

Detailed toxicological studies for **5-Amino-2-chloroisonicotinamide** are not widely available. However, based on the GHS classification, the primary toxicological concerns are its irritant properties.

Table 2: Summary of Toxicological Data[2]

Toxicity Endpoint	Result
Acute Toxicity (Oral, Dermal, Inhalation)	Not available
Carcinogenicity (IARC, NTP, OSHA)	Not classified/Not listed

Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[2]

Symptoms of Exposure:

- Skin Contact: May result in inflammation, itching, scaling, reddening, blistering, pain, or dryness.[2]

- Eye Contact: May cause redness, pain, or severe eye damage.[\[2\]](#)
- Inhalation: May lead to irritation of the lungs and respiratory system. Overexposure could result in serious illness.[\[2\]](#)

## Experimental Protocols and Handling

Proper handling of **5-Amino-2-chloroisonicotinamide** is crucial to minimize exposure and ensure a safe working environment.

## Engineering Controls

- Work should be conducted in a well-ventilated area.[\[2\]](#)
- Use of a chemical fume hood is recommended, especially when handling the powder or creating solutions.
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[3\]](#)

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of appropriate PPE. The following are minimum recommendations:

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Specification
Eyes/Face	Safety glasses with side shields or goggles	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Skin	Chemical-resistant gloves	Material to be determined by a risk assessment (e.g., nitrile, neoprene).
Lab coat or protective suit	To prevent skin contact.[3]	
Respiratory	NIOSH-approved respirator	Required if ventilation is inadequate or when handling large quantities of powder.[4]

## General Handling Procedures

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid breathing dust or fumes.[2]
- Wash hands thoroughly after handling and before breaks.[2]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]
- Minimize dust generation and accumulation.[2]
- Keep the container tightly closed when not in use.[2]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Procedures for **5-Amino-2-chloroisonicotinamide**[2]

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention. <a href="#">[2]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell. <a href="#">[5]</a>

## Storage and Disposal

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[3\]](#)
- Store locked up.[\[2\]](#)

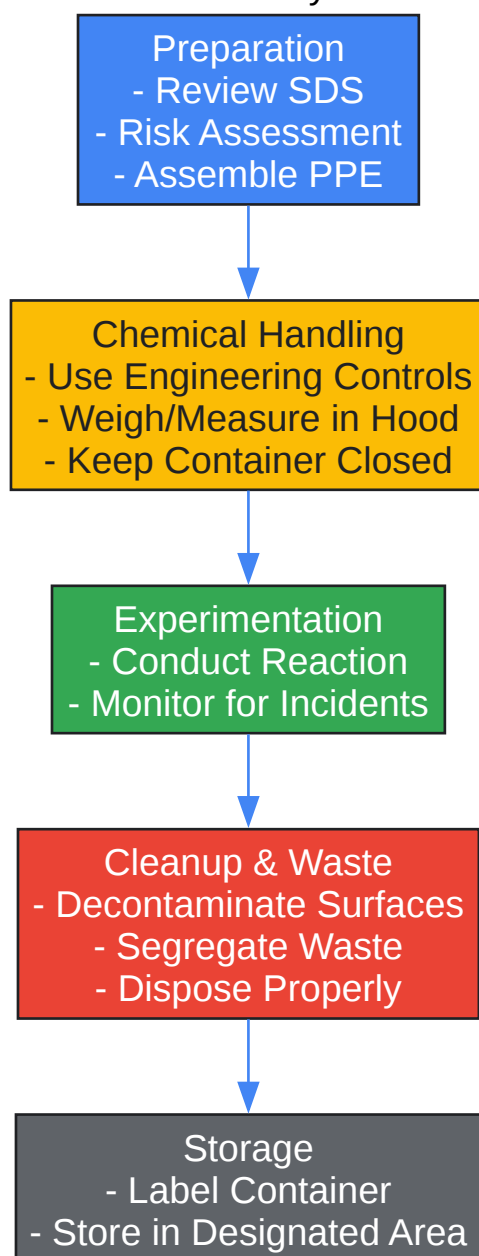
### Disposal

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[2\]](#)
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

## Visual Guides

### Laboratory Workflow for Handling Potentially Hazardous Chemicals

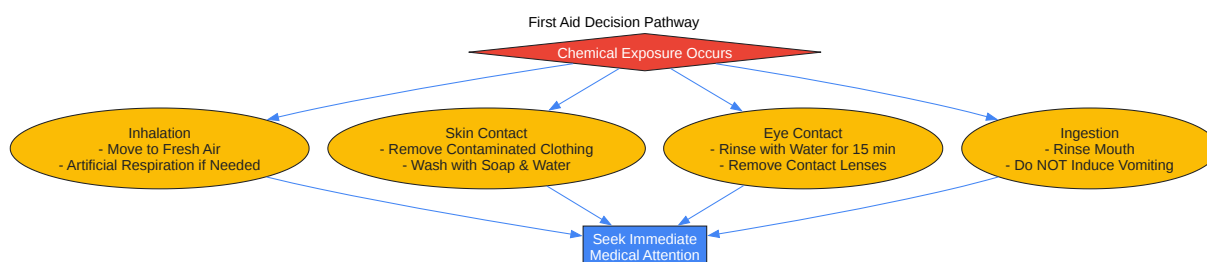
#### General Laboratory Workflow



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Caption: General laboratory workflow for handling chemical compounds.

## First Aid Decision Pathway for Chemical Exposure



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Caption: Logical flow of first aid measures based on exposure route.

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